

# Navigating the Synthesis Landscape: A Technical Guide to 3-Bromo-5-(dimethoxymethyl)pyridine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Bromo-5-(dimethoxymethyl)pyridine

Cat. No.: B175818

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and available data for **3-Bromo-5-(dimethoxymethyl)pyridine**. As a specific Material Safety Data Sheet (MSDS) for this compound is not readily available in the public domain, this document extrapolates critical safety and handling information from the safety data sheets of structurally similar compounds. Researchers should treat this information as a baseline and exercise caution, implementing full safety protocols appropriate for handling novel brominated pyridine derivatives.

## Physicochemical and Hazard Information of Structural Analogs

The following tables summarize the available data for compounds structurally related to **3-Bromo-5-(dimethoxymethyl)pyridine**. This information provides a foundation for understanding the potential properties and hazards of the target compound.

Table 1: Physicochemical Properties of Analogous Compounds

Property	2-Bromo-5-(dimethoxymethyl)pyridine	3-Bromo-5-methoxypyridine	3-bromo-5-methoxy-2-methylpyridine
CAS Number	174608-37-8[1]	50720-12-2	1256823-49-0[2]
Molecular Formula	C8H10BrNO2	C6H6BrNO	C7H8BrNO[2]
Molecular Weight	Not specified	188.02 g/mol	202.05 g/mol [2]
Melting Point	Not specified	31-35 °C[3]	Not specified
Boiling Point	Not specified	212.2±20.0 °C at 760 mmHg[3]	Not specified
Density	Not specified	1.5±0.1 g/cm3 [3]	Not specified

Table 2: Hazard Identification for Analogous Compounds

Hazard Statement	2-Bromo-5-(dimethoxymethyl)pyridine[1]	3-Bromo-5-methoxypyridine	3-bromo-5-methoxy-2-methylpyridine[2]
GHS Pictograms	GHS07 (Exclamation Mark)	Not specified	Not specified
Signal Word	Warning	Danger	Not specified
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	H302: Harmful if swallowed. H318: Causes serious eye damage.	Inhalation - May cause respiratory irritation.
Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501	P264, P270, P280, P301+P312, P305+P351+P338, P501	Not specified

## Safety and Handling

Based on the data from analogous compounds, **3-Bromo-5-(dimethoxymethyl)pyridine** should be handled with care in a well-ventilated laboratory, preferably within a chemical fume hood.[4] The following precautions are recommended:

## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are essential to prevent eye contact.

- Skin Protection: Wear nitrile or neoprene gloves and a lab coat.[4] Latex gloves are not recommended.[4] Regularly inspect gloves for any signs of degradation or puncture.
- Respiratory Protection: If working outside a fume hood or if dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[2]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[5]
- Protect from heat, sparks, and open flames.[4][5]

## First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][6]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water.[2] Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[6]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[2] Call a physician or poison control center immediately.[1]

## Experimental Protocol: General Handling of Brominated Pyridine Derivatives

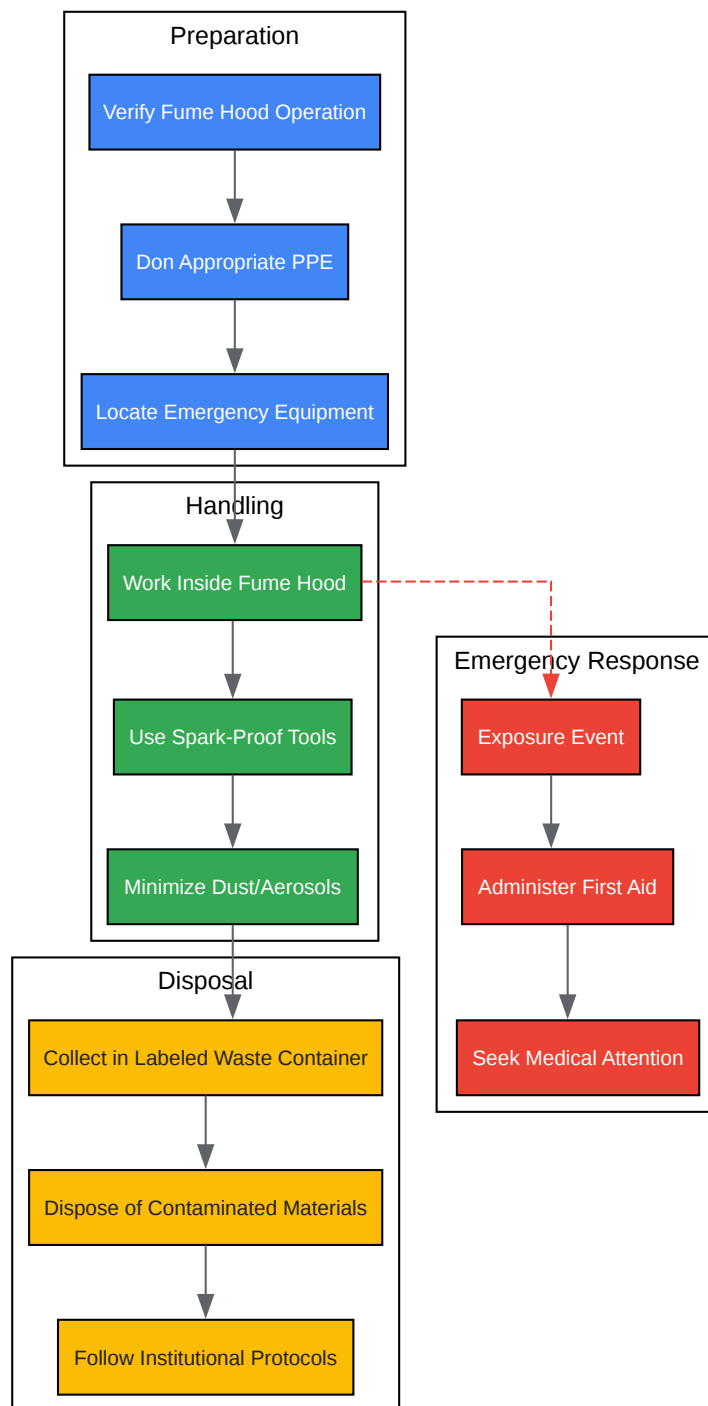
The following is a generalized protocol for handling brominated pyridine derivatives like **3-Bromo-5-(dimethoxymethyl)pyridine** in a research setting. This should be adapted based on the specific requirements of the experiment.

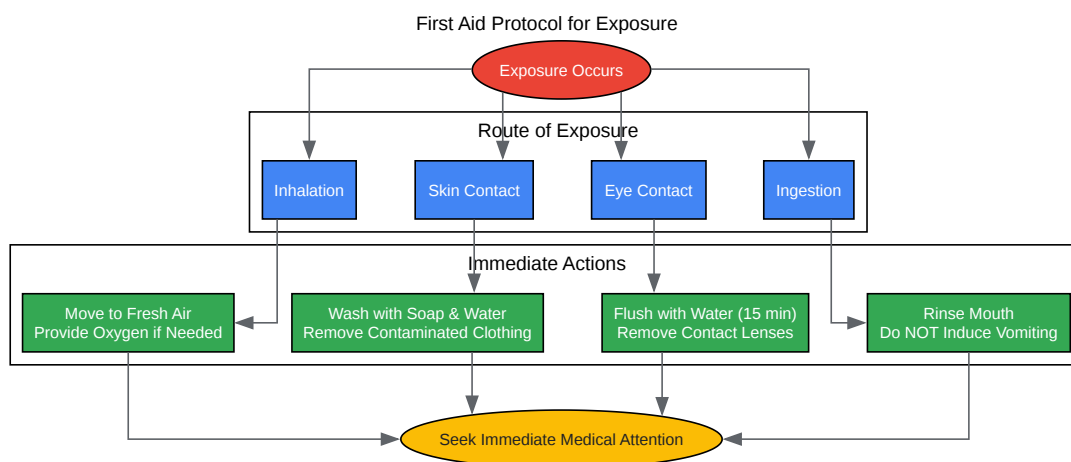
- Preparation:
  - Ensure a chemical fume hood is certified and functioning correctly.
  - Gather all necessary PPE, including appropriate gloves, safety goggles, and a lab coat.
  - Have an emergency eyewash station and safety shower readily accessible.[\[5\]](#)
  - Prepare all necessary reagents and equipment before handling the compound.
- Handling:
  - Conduct all manipulations of the solid compound or its solutions within the chemical fume hood to minimize inhalation exposure.
  - Use spark-proof tools and equipment, especially when working with flammable solvents.
  - Avoid the formation of dust and aerosols.
  - Keep containers tightly closed when not in use.[\[4\]](#)
- Waste Disposal:
  - Collect all waste containing the brominated pyridine derivative in a designated, properly labeled, and sealed hazardous waste container.[\[5\]](#)
  - Dispose of contaminated materials (e.g., gloves, weighing paper) in the same hazardous waste container.
  - Follow all local, state, and federal regulations for hazardous waste disposal.

## Visualizations

The following diagrams illustrate key workflows for the safe handling of **3-Bromo-5-(dimethoxymethyl)pyridine**.

## Safe Handling Workflow for 3-Bromo-5-(dimethoxymethyl)pyridine

[Click to download full resolution via product page](#)Caption: A workflow for the safe handling of **3-Bromo-5-(dimethoxymethyl)pyridine**.



[Click to download full resolution via product page](#)

Caption: First aid procedures following exposure to **3-Bromo-5-(dimethoxymethyl)pyridine**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [static.cymitquimica.com](http://static.cymitquimica.com) [static.cymitquimica.com]
- 2. [capotchem.com](http://capotchem.com) [capotchem.com]
- 3. 3-Bromo-5-methoxypyridine | CAS#:50720-12-2 | Chemsrsc [chemsrc.com]

- 4. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 5. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 6. jubilantingrevia.com [jubilantingrevia.com]
- To cite this document: BenchChem. [Navigating the Synthesis Landscape: A Technical Guide to 3-Bromo-5-(dimethoxymethyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b175818#safety-handling-and-msds-for-3-bromo-5-dimethoxymethyl-pyridine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)